

Application Note: Structural Elucidation of Promothiocin B using NMR Spectroscopy

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Compound of Interest		
Compound Name:	Promothiocin B	
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Introduction

Promothiocin B is a member of the thiopeptide class of ribosomally synthesized and post-translationally modified peptide natural products. Thiopeptides are known for their potent antimicrobial and, in some cases, anticancer activities. The structural complexity of these molecules, often featuring a central nitrogen-containing six-membered ring, multiple thiazole and oxazole rings, and dehydroamino acid residues, makes their structural elucidation a challenging task. Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for unambiguously determining the constitution and relative stereochemistry of such complex natural products.[1][2]

Due to the limited availability of public domain NMR data for **Promothiocin B**, this application note will use the well-characterized and structurally related thiopeptide antibiotic, Nosiheptide, as a representative example to detail the application of modern NMR techniques for complete structural elucidation. The methodologies and principles described herein are directly applicable to the structural analysis of **Promothiocin B** and other members of the thiopeptide family.

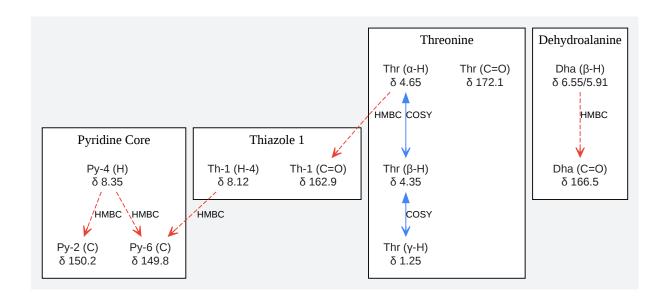
Experimental Workflow for Structural Elucidation

The overall process for the structural elucidation of a complex natural product like a thiopeptide antibiotic using NMR spectroscopy follows a systematic workflow. This involves sample



preparation, acquisition of a suite of 1D and 2D NMR spectra, data processing and analysis, and finally, the assembly of structural fragments to determine the complete molecular structure.





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